

octyl silanetriol versus fluorocarbon repellent performance

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Compound Focus: Silanetriol, octyl-

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Fluorocarbon Repellent Performance Data

The table below summarizes key quantitative data from a study that evaluated fluorocarbon-based and a fluorocarbon-free alkyl urethane water repellent on cotton knit fabrics [1]. The fabric performance was assessed using standardized test methods: **AATCC 127** for hydrostatic pressure (measuring how much water pressure the fabric can withstand before penetration) and **ISO 4920** for spray rating (evaluating the surface's resistance to wetting from water spray) [1].

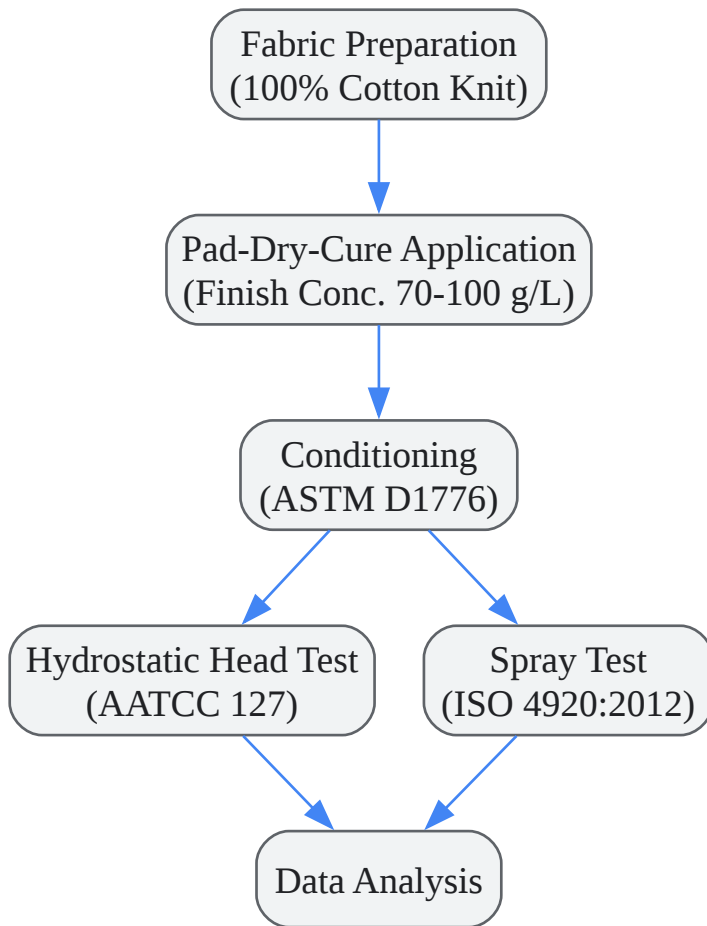
Fabric Type	Finish Type	Finish Conc. (g/L)	Hydrostatic Head (mm)	Spray Test Rating (0-100)
Polo Pique	FC-Free (AU)	100	52	90
	FC-Based	100	55	90
Single Jersey	FC-Free (AU)	100	52	90
	FC-Based	100	55	90
1x1 Rib	FC-Free (AU)	100	50	90

Fabric Type	Finish Type	Finish Conc. (g/L)	Hydrostatic Head (mm)	Spray Test Rating (0-100)
	FC-Based	100	53	90
Interlock	FC-Free (AU)	100	51	90
	FC-Based (FC+D)	100	53	90

- **Abbreviations:** **FC:** Fluorocarbon; **AU:** Alkyl Urethane (Fluorocarbon-free); **FC+D:** Fluorocarbon with Dendrimer.
- **Key Finding:** The study concluded that the fluorocarbon-free alkyl urethane resin exhibited competitive water repellency performance compared to fluorocarbon-based chemicals [1].

Experimental Protocol for Textile Repellency Testing

For a credible comparison of repellent performance, researchers typically follow controlled laboratory protocols. The methodology below, based on the study cited, outlines the key steps for finishing and evaluating textiles [1].



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1. Fabric Preparation: Use scoured and bleached 100% cotton knit fabrics. The fabrics should be free from any prior finishes or contaminants [1]. **2. Finish Application:** Apply the repellent chemicals using a **pad-dry-cure** process. This involves impregnating the fabric with the finish solution, squeezing out excess liquid with rollers (padding), drying, and then curing at high temperature to set the finish [1]. **3. Conditioning:** Condition the finished fabrics according to a standard practice like **ASTM D1776** (Standard Practice for Conditioning and Testing Textiles) before testing to ensure consistent environmental moisture [1]. **4. Performance Testing - Hydrostatic Head Test (AATCC 127):** Measures the water column height (in mm or cm) that the fabric can support before water penetrates. A higher value indicates better water resistance [1]. - **Spray Test (ISO 4920:2012):** Assesses surface wetting by spraying water onto the taut fabric surface and comparing it to a standard rating chart (from 0, complete wetting, to 100, no sticking or wetting) [1].

Suggestions for Further Research

The lack of data on octyl silanetriol suggests it is not a mainstream textile repellent. To build a more comprehensive guide, you could:

- **Explore Specialized Databases:** Search in-depth in scientific databases (e.g., SciFinder, Web of Science, Google Scholar) for "octyl silanetriol textile finish" or "long-chain alkyl silanetriol water repellent".
- **Investigate Broader Silane Chemistry:** Consider looking into other organosilicon compounds like alkyltrialkoxysilanes, which are well-documented for creating durable water-repellent coatings.
- **Contact Suppliers Directly:** Reach out to manufacturers of silane chemicals; they may have proprietary technical data sheets or performance reports not available in public literature.

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References

1. Process intensification of fluorocarbon -free and... - MedCrave online [medcraveonline.com]

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